

Stability and proper storage conditions for 4-Bromoisoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromoisoxazole**

Cat. No.: **B1274380**

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An In-depth Technical Guide to the Stability and Proper Storage of **4-Bromoisoxazole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **4-Bromoisoxazole** (CAS No. 97925-43-4). The information is intended to assist researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and longevity of this compound for experimental and developmental purposes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Bromoisoxazole** is presented in Table 1. This data is compiled from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 1: Chemical and Physical Properties of **4-Bromoisoxazole**

Property	Value
CAS Number	97925-43-4 [1] [2] [3] [4] [6] [7]
Molecular Formula	C ₃ H ₂ BrNO [1] [2] [4] [6] [7]
Molecular Weight	147.96 g/mol [1] [2] [4] [5] [6]
Appearance	White to light yellow solid [1] [4]
Melting Point	36-45 °C [1] [4]
Purity	Typically ≥ 95-98% (by GC) [1] [2] [4] [7]
Flash Point	60 °C (140 °F) [3]

Stability Profile and Recommended Storage

Detailed quantitative stability studies on **4-Bromoisoxazole** under various environmental conditions (e.g., humidity, light exposure, extended temperature ranges) are not extensively available in publicly accessible literature. However, based on information from multiple suppliers, a consistent set of storage conditions is recommended to maintain the compound's integrity.

Table 2: Recommended Storage and Handling Conditions for **4-Bromoisoxazole**

Parameter	Recommendation
Storage Temperature	2-8 °C [2] [3] or 0-8 °C [1] [4]
Storage Atmosphere	Store in a dry, cool, and well-ventilated place. [3]
Container	Keep container tightly closed. [3]
Incompatibilities	Store apart from foodstuff containers or incompatible materials. [3]

It is crucial to adhere to these storage conditions to prevent potential degradation. The low melting point of **4-Bromoisoxazole** suggests that it may be sensitive to temperature fluctuations.

Handling and Safety Precautions

4-Bromoisoxazole is classified as harmful if swallowed.[3][5] Standard laboratory safety protocols should be followed when handling this compound.

Key safety and handling recommendations include:

- Handle in a well-ventilated area.[3]
- Wear suitable protective clothing, including gloves and eye protection.[3]
- Avoid contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols.[3]
- Do not eat, drink, or smoke when using this product.[3]

Experimental Protocols

Specific, detailed experimental protocols for the stability testing of **4-Bromoisoxazole** are not available in the reviewed literature. However, a general approach for assessing the stability of a chemical compound like **4-Bromoisoxazole** would typically involve the following steps:

General Protocol for Stability Assessment:

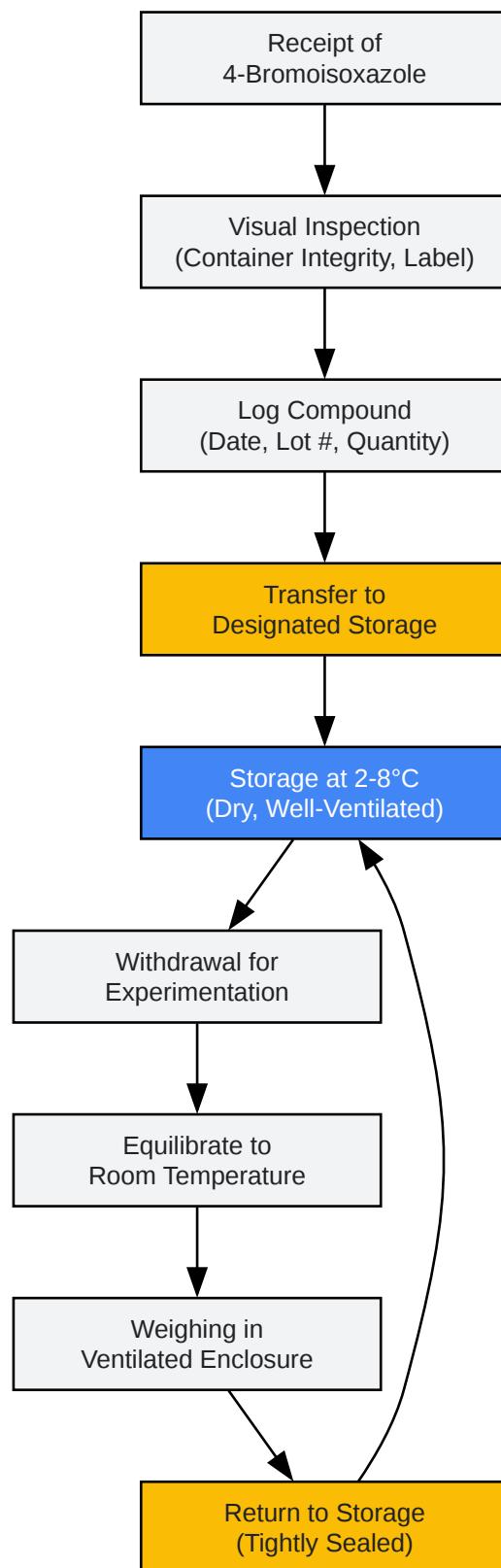
- Initial Characterization:
 - Obtain a high-purity sample of **4-Bromoisoxazole**.
 - Characterize the initial sample using techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to determine purity, Nuclear Magnetic Resonance (NMR) for structural confirmation, and Mass Spectrometry (MS) for molecular weight verification.
- Forced Degradation Studies:
 - Expose samples of the compound to various stress conditions, including:

- Heat: Elevated temperatures (e.g., 40°C, 60°C, 80°C).
- Humidity: High relative humidity (e.g., 75% RH, 90% RH).
- Light: Exposure to UV and visible light.
- Acidic/Basic Conditions: Solutions of varying pH.
- Oxidative Conditions: Treatment with an oxidizing agent (e.g., hydrogen peroxide).

- Time-Point Analysis:
 - At specified time intervals (e.g., 1, 2, 4, 8, 12 weeks), withdraw samples from each stress condition.
 - Analyze the samples using the same analytical methods as in the initial characterization to quantify the remaining amount of **4-Bromoisoazole** and identify any degradation products.
- Data Analysis:
 - Calculate the degradation rate under each condition.
 - Identify and characterize any major degradation products.
 - Based on the data, establish the optimal storage conditions and shelf-life.

Logical Workflow for Handling and Storage

The following diagram illustrates a logical workflow for the proper handling and storage of **4-Bromoisoazole**, from receipt to long-term storage.



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Caption: Workflow for Handling and Storage of **4-Bromoisoaxazole**.

Degradation Pathways

The specific degradation pathways of **4-Bromoisoaxazole** have not been detailed in the available scientific literature. While studies on the biodegradation of other brominated compounds exist, these are not directly applicable to **4-Bromoisoaxazole** without experimental validation.^{[8][9][10][11][12]} Elucidation of its degradation products and mechanisms would require dedicated stability and forced degradation studies as outlined in Section 4.

Conclusion

4-Bromoisoaxazole is a stable compound when stored under the recommended conditions of 2-8°C in a dry, well-ventilated area and protected from light and moisture.^{[1][2][3][4]} Due to the lack of extensive public data on its stability under stressed conditions, it is imperative for researchers to adhere strictly to these storage guidelines to ensure the compound's quality and reliability in their experiments. For applications requiring long-term storage or use in formulations, it is highly recommended that specific stability studies be conducted to determine its shelf-life and identify potential degradation products under relevant conditions.

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